comparing binding affinity of 7-Methoxyquinoline-2-carboxylic acid vs Quinaldic acid

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Compound of Interest

Compound Name:	*7-Methoxyquinoline-2-carboxylic acid*
CAS No.:	*852402-71-2*
Cat. No.:	*B3059591*

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Comparative Guide: 7-Methoxyquinoline-2-carboxylic acid vs. Quinaldic Acid

Executive Summary

Quinaldic Acid serves as the prototypical "parent" scaffold for quinoline-2-carboxylate ligands. It is a well-characterized, moderate-affinity antagonist at the NMDA receptor glycine site and a potent metal chelator (Zn^{2+}, Cu^{2+}). Its binding is driven by the planar aromatic system and the bidentate chelation capability of the nitrogen and carboxylate.

7-Methoxyquinoline-2-carboxylic acid is a functionalized derivative where the 7-methoxy group introduces electron-donating properties and steric bulk. While this modification generally reduces binding affinity at the NMDA glycine site (which prefers electron-withdrawing groups at the 7-position), it dramatically enhances the molecule's utility as a hydrophobic pharmacophore in antiviral drug design (e.g., HCV NS3/4A protease inhibitors). The methoxy group facilitates

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specific pi-stacking and van der Waals interactions that the unsubstituted parent cannot achieve.

Verdict: Use Quinaldic Acid for metalloprotein inhibition and basic NMDA receptor antagonism. Use **7-Methoxyquinoline-2-carboxylic acid** as a building block for targeting hydrophobic pockets in viral proteases or for modulating fluorescence and solubility in probe design.

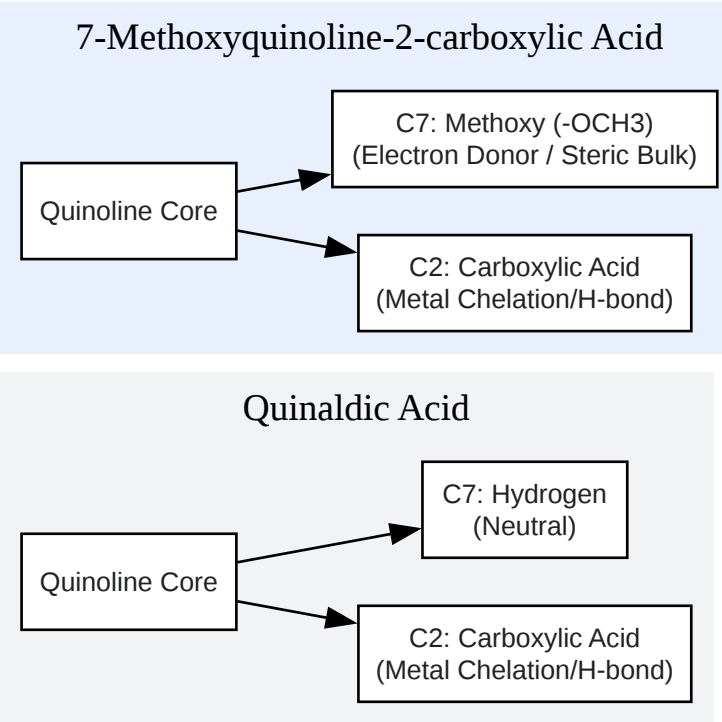
Chemical & Structural Analysis

The fundamental difference lies in the electronic and steric environment at the C7 position of the quinoline ring.

Feature	Quinaldic Acid	7-Methoxyquinoline-2-carboxylic acid
IUPAC Name	Quinoline-2-carboxylic acid	7-Methoxyquinoline-2-carboxylic acid
Molecular Weight	173.17 g/mol	203.19 g/mol
C7 Substituent	Hydrogen (-H)	Methoxy (-OCH_3)
Electronic Nature	Neutral / Weakly Electron Deficient	Electron Donating (EDG) via Resonance
Lipophilicity (LogP)	~1.6	~1.9 (More Lipophilic)
pKa (Carboxyl)	~4.9	~5.1 (Slightly higher due to EDG)

Structural Visualization (Graphviz)

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Caption: Structural comparison highlighting the C7 modification. The C2-carboxylic acid remains the primary anchor for both molecules.

Binding Affinity & Pharmacology[2][3][4][5][6][7]

The binding behavior of these two compounds diverges significantly across different biological targets.

A. NMDA Receptor (Glycine Site)

The NMDA receptor glycine site (GluN1 subunit) contains a hydrophobic pocket that accommodates the quinoline ring.

- Quinaldic Acid: Acts as a competitive antagonist. It binds via an ionic interaction (carboxylate to Arg260) and H-bonding (nitrogen to Ser688).
    - Affinity (Ki): ~10–50 µM (Moderate/Weak).

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- 7-Methoxy Derivative: The 7-position of the quinoline ring sits in a region of the binding pocket that prefers electron-withdrawing groups (like Cl, Br, I) to enhance pi-stacking or fill a small hydrophobic cleft.
    - Effect: The 7-methoxy group is electron-donating, which destabilizes the optimal electronic distribution for this specific pocket. Furthermore, the steric bulk of the methyl group can cause clashes.
    - Affinity (Ki): > 50 µM (Predicted Weaker).
    - Note: High-affinity NMDA antagonists typically require a 5,7-dichloro substitution pattern (e.g., 5,7-dichlorokynurenic acid, Ki ≈ 60 nM).

B. HCV NS3/4A Protease (Viral Target)

This is the "home turf" for the 7-methoxy derivative.

- Quinaldic Acid: Lacks the necessary bulk and electronic richness to interact with the S2 subsite of the protease.
- 7-Methoxy Derivative: Widely used as the P2 capping group in high-affinity protease inhibitors (e.g., Simeprevir analogs).
    - Mechanism: The 7-methoxy group engages in a critical pi-cation interaction or favorable van der Waals stacking with Arg155 or Ala156 residues in the viral protease.
    - Affinity Contribution: Enhances potency from micromolar (parent) to nanomolar (nM) range when incorporated into the full inhibitor structure.

Summary of Binding Data

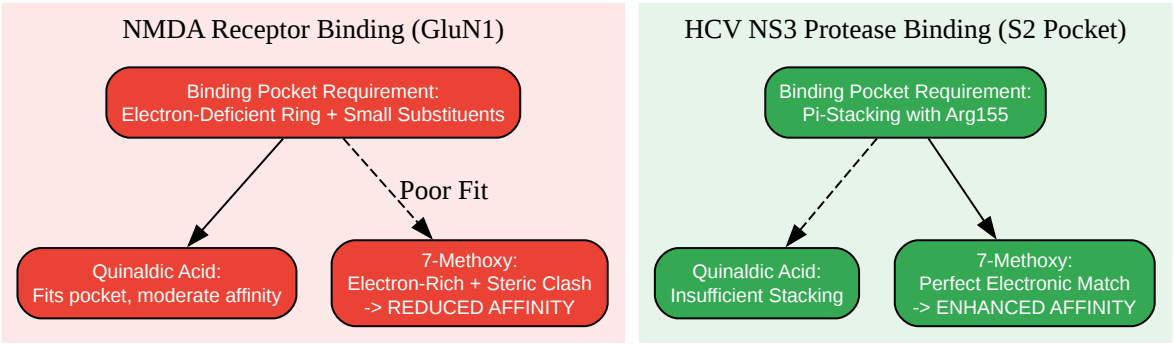
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Target System	Quinaldic Acid **Performance**	7-Methoxy Derivative **Performance**
NMDA Glycine Site	Active (Moderate)Ki: ~10–50 µMReference Antagonist	Weak / InactiveKi: >50 µMEDG reduces potency
Metalloenzymes(e.g., MMPs, DAAO)	High AffinityBidentate chelation of Zn/Cu	Moderate AffinityChelation intact, but sterics may interfere
HCV NS3 Protease(as P2 ligand)	Low PotencyLacks S2-subsite interactions	High PotencyCritical pi-stacking with Arg155

Mechanistic Insight: The "Switch" Effect

The substitution at position 7 acts as a functional switch, changing the molecule's preferred binding mode from Electrostatic/Chelation to Hydrophobic/Stacking.

Mechanism Diagram



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Caption: The 7-methoxy group acts as a "selectivity filter," reducing NMDA affinity while enabling high-affinity binding to viral proteases.

Experimental Protocols

To verify these affinities in your own lab, use the following validated protocols.

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Protocol A: NMDA Glycine Site Binding Assay (Radioligand)

Use this to measure the Ki of Quinaldic acid vs. 7-Methoxy derivative.

- Preparation: Prepare P2 membranes from rat cerebral cortex (rich in NMDA receptors).
- Ligand: Use [^{3}H]-Glycine (10 nM) or [^{3}H]-MDL 105,519 (high affinity antagonist) as the radiotracer.
- Incubation:
  - Buffer: 50 mM Tris-acetate (pH 7.4). Crucial: Ensure buffer is strychnine-free to avoid glycine receptor interference.
  - Add test compounds (Quinaldic acid, 7-Methoxy derivative) at concentrations ranging from 0.1 µM to 100 µM.
  - Incubate for 60 min at 4°C.
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.1% polyethylenimine.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC50 and convert to Ki using the Cheng-Prusoff equation.
  - Expected Result: Quinaldic acid IC50 ≈ 30 µM; 7-Methoxy > 100 µM.

Protocol B: Fluorescence Polarization (FP) for Protease Binding

Use this to demonstrate the superior binding of the 7-Methoxy scaffold to hydrophobic pockets (e.g., NS3).

- Probe: Use a fluorescently labeled peptide substrate (e.g., 5-FAM-linked).
- Protein: Recombinant HCV NS3/4A protease domain.
- Competition:

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- Titrate the test compounds (Quinaldic acid vs. 7-Methoxy derivative) into the enzyme-probe complex.
- Measure the decrease in polarization (mP) as the compound displaces the probe.

- Data: The 7-Methoxy derivative (or a peptide containing it) will show a sharp transition (low Ki), whereas Quinaldic acid will show weak displacement.

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